

Introduction: The Significance of 2-Chloro-7-fluoroquinoline-3-carboxaldehyde

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Compound of Interest

Compound Name: 2-Chloro-7-fluoroquinoline-3-carboxaldehyde

CAS No.: 745830-16-4

Cat. No.: B1365298

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2-Chloro-7-fluoroquinoline-3-carboxaldehyde is a member of the 2-chloroquinoline-3-carbaldehydes class of organic compounds. These molecules are highly valued as versatile precursors for the synthesis of a wide array of heterocyclic systems.^[1] The quinoline core is a fundamental skeleton found in many natural alkaloids and serves as a pharmacophore in numerous approved drugs, including anticancer and antibiotic agents.^[1] The presence of a reactive aldehyde group and a displaceable chlorine atom makes this compound an exceptionally useful synthon for developing novel therapeutics.^[1] However, these same reactive sites necessitate a thorough understanding of its chemical behavior to ensure safe handling.

Section 1: Core Chemical and Physical Properties

A precise understanding of a compound's physical properties is the foundation of safe laboratory practice. The data below has been consolidated for **2-Chloro-7-fluoroquinoline-3-carboxaldehyde**.

Property	Value	Source
Molecular Formula	C ₁₀ H ₅ ClFNO	BOC Sciences[2]
Molecular Weight	209.60 g/mol	BOC Sciences[2]
Boiling Point	339.3 °C at 760 mmHg	BOC Sciences[2]
Density	1.449 g/cm ³	BOC Sciences[2]
Appearance	Solid (inferred)	General chemical knowledge

Section 2: Hazard Identification and Risk Assessment

While a specific Safety Data Sheet (SDS) for the 7-fluoro substituted version is not universally available, a robust hazard assessment can be constructed by analyzing structurally analogous compounds such as 2-chloroquinoline-3-carboxaldehyde and other halogenated quinolines. The toxicological properties of this specific compound have not been thoroughly investigated, which necessitates treating it with a high degree of caution.[3]

Globally Harmonized System (GHS) Classification (Inferred)

The following GHS classifications are based on data from closely related chemical structures and represent the most probable hazards.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 3 / 4	H301/H302: Toxic or Harmful if swallowed[4][5]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[4][6]
Serious Eye Damage/Irritation	Category 2	H319: Causes serious eye irritation[4][6]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation[3][4][6]

Primary Routes of Exposure and Mitigation:

- **Inhalation:** The compound, likely a fine solid, can be inadvertently inhaled, causing respiratory tract irritation.[3][4][6] **Causality:** The aldehyde functional group and the aromatic system can irritate mucous membranes. All handling of the solid must be performed in a certified chemical fume hood.
- **Skin Contact:** Direct contact can lead to skin irritation.[4][6] **Causality:** Halogenated aromatic compounds can defat the skin and cause irritation. Always wear appropriate chemical-resistant gloves.
- **Eye Contact:** The compound is a serious eye irritant.[4][6] Direct contact can cause significant damage. Safety goggles or a face shield are mandatory.
- **Ingestion:** The substance is presumed to be toxic or harmful if swallowed.[4][5] **Causality:** Systemic toxicity can occur following absorption through the gastrointestinal tract. Never eat, drink, or smoke in laboratory areas.[5][7]

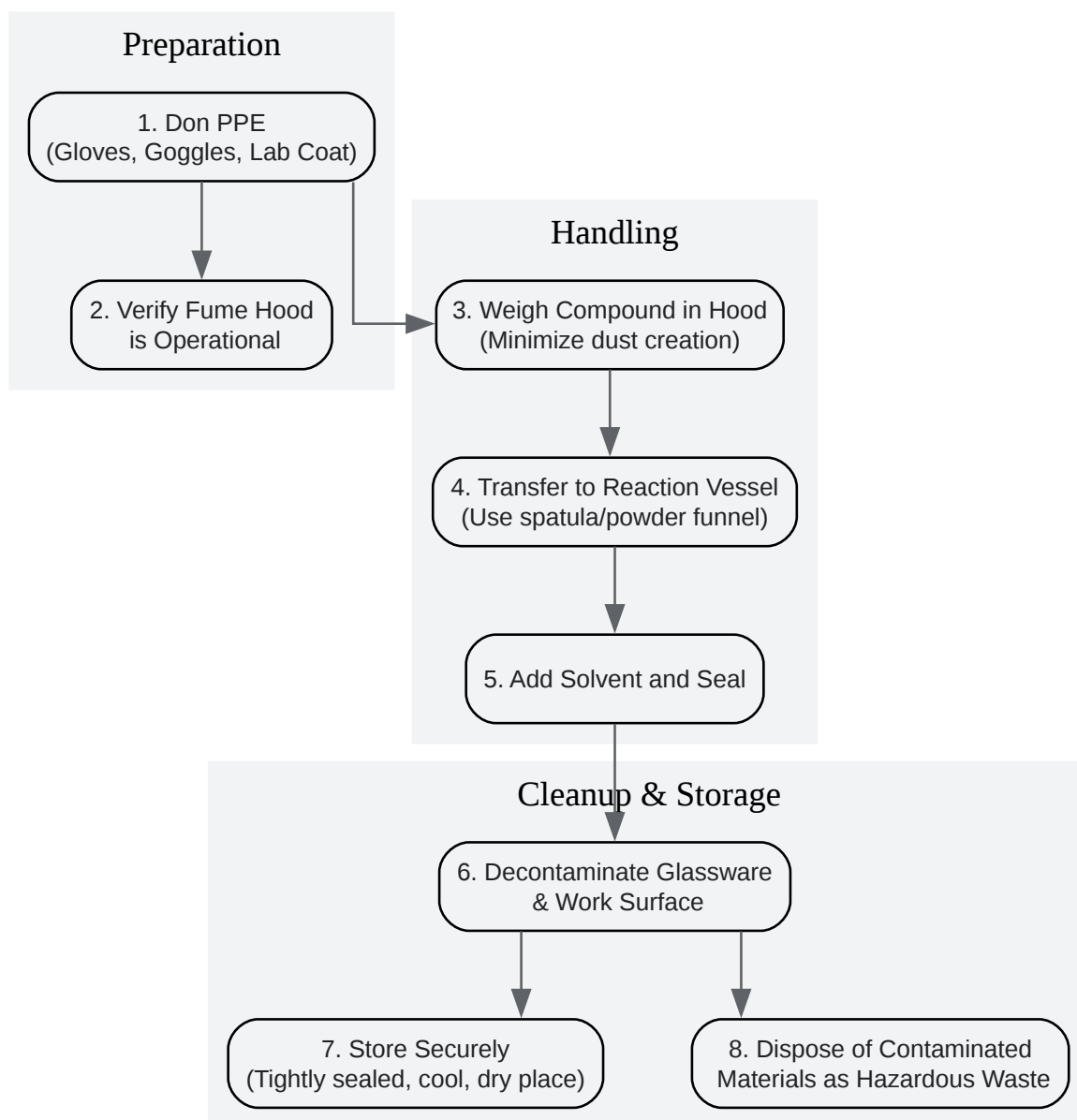
Section 3: Core Safety Protocols

A self-validating system of protocols is essential for mitigating the risks associated with **2-Chloro-7-fluoroquinoline-3-carboxaldehyde**.

Engineering Controls and Personal Protective Equipment (PPE)

Control Measure	Specification	Rationale
Ventilation	Certified Chemical Fume Hood	To prevent inhalation of dust and vapors.[3]
Eye/Face Protection	Tightly fitting safety goggles or face shield	Protects against splashes and airborne particles causing eye irritation.[5]
Skin Protection	Chemical-resistant gloves (e.g., Nitrile), Lab Coat	Prevents skin contact and irritation.[5]
Respiratory Protection	NIOSH/CEN approved respirator (if fume hood is not available or for large spills)	For higher-level protection against inhalation.[3]

Standard Handling Workflow Diagram



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Caption: Standard workflow for safely handling solid **2-Chloro-7-fluoroquinoline-3-carboxaldehyde**.

Step-by-Step Handling Protocol

- **Preparation:** Before handling, ensure you are wearing all required PPE. Confirm that the chemical fume hood has proper airflow.

- **Weighing:** Conduct all weighing operations within the fume hood. Use a tared weigh boat or paper. Handle the container and spatula carefully to avoid creating airborne dust.
- **Transfer:** Transfer the weighed solid to the reaction vessel. If transferring to a narrow-mouthed flask, use a powder funnel.
- **Reaction Setup:** Add solvent to the solid to wet it and prevent dust from escaping before sealing the reaction vessel.
- **Cleanup:** After use, promptly decontaminate the spatula and work surface.
- **Storage:** Ensure the primary container is tightly closed after use. Store in a cool, dry, and well-ventilated place away from incompatible materials.[\[3\]](#)[\[7\]](#)
- **Disposal:** All contaminated materials (gloves, weigh boats, paper towels) must be disposed of as hazardous chemical waste according to institutional and local regulations.[\[3\]](#)

Section 4: Emergency Procedures

Immediate and appropriate action is critical in the event of an exposure or spill.

First-Aid Measures

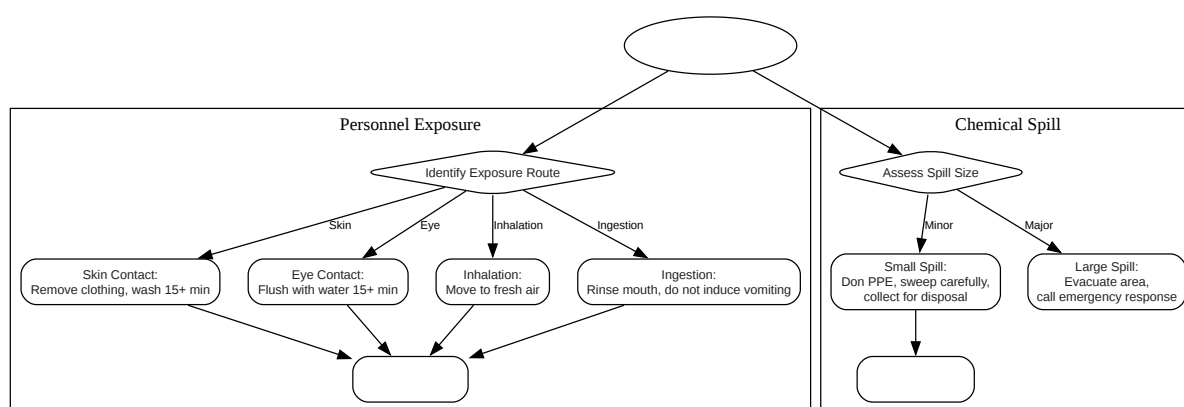
Exposure Route	Protocol
Inhalation	1. Immediately move the person to fresh air.[3] [5]2. If breathing is difficult, provide oxygen.3. If not breathing, give artificial respiration.[3]4. Seek immediate medical attention.
Skin Contact	1. Immediately remove contaminated clothing. [5]2. Wash the affected area thoroughly with soap and plenty of water.[3]3. Seek medical attention if irritation persists.
Eye Contact	1. Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[3][5]2. Remove contact lenses, if present and easy to do.3. Seek immediate medical attention.
Ingestion	1. Do NOT induce vomiting.2. Never give anything by mouth to an unconscious person. [3]3. Rinse mouth thoroughly with water.[3][5]4. Seek immediate emergency medical help.[5]

Spill Response Protocol

- Evacuate: Evacuate non-essential personnel from the immediate area.
- Ventilate: Ensure the area is well-ventilated, preferably within a fume hood.
- Protect: Wear full PPE, including a respirator if necessary.
- Contain & Clean:
 - Avoid creating dust.[3]
 - Gently sweep up the spilled solid material.
 - Place the material into a suitable, closed, and labeled container for disposal.[3]

- Decontaminate: Wipe the spill area with a suitable solvent and then wash with soap and water.
- Dispose: Dispose of all cleanup materials and waste in a sealed container as hazardous waste.

Emergency Response Decision Tree



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Caption: Decision-making workflow for handling emergency incidents involving the compound.

Section 5: Reactivity and Chemical Safety

The synthetic utility of **2-Chloro-7-fluoroquinoline-3-carboxaldehyde** stems from its reactivity, which must be managed to prevent hazardous situations.

- Reactivity Profile: The molecule has two primary reactive sites. The aldehyde group readily participates in condensation reactions with amines and hydrazines to form Schiff bases.^[1]

The chlorine atom at the 2-position is susceptible to nucleophilic aromatic substitution.

- **Incompatible Materials:** While specific data is limited, avoid strong oxidizing agents, strong bases, and strong reducing agents, as they may react exothermically or produce hazardous byproducts.
- **Hazardous Decomposition Products:** Combustion of this compound will produce toxic and corrosive gases, including carbon oxides (CO, CO₂), nitrogen oxides (NO_x), hydrogen chloride (HCl), and hydrogen fluoride (HF).[3]
- **Conditions to Avoid:** Keep away from open flames, hot surfaces, and sources of ignition.[7]

Conclusion

2-Chloro-7-fluoroquinoline-3-carboxaldehyde is a valuable tool for chemical synthesis and drug discovery. Its utility is matched by its potential hazards, including irritation to the skin, eyes, and respiratory system, and toxicity upon ingestion. Adherence to the protocols outlined in this guide—grounded in the principles of engineering controls, appropriate PPE, and cautious handling—is essential for mitigating these risks. By integrating these safety practices into all experimental workflows, researchers can confidently and safely leverage the synthetic potential of this important chemical intermediate.

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